

physical and chemical properties of 2,2-dihydroperoxybutane

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Compound of Interest

Compound Name: 2,2-Dihydroperoxybutane

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Abstract

2,2-Dihydroperoxybutane, a geminal dihydroperoxide, is a critical precursor in the synthesis of various methyl ethyl ketone peroxides. These peroxides are widely utilized as initiators in polymerization processes. Despite its industrial relevance, detailed experimental data on the physical and chemical properties of isolated **2,2-dihydroperoxybutane** are not extensively documented in readily available literature. This guide provides a comprehensive overview of its known characteristics, drawing from computational data and studies on related compounds. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require a deeper understanding of this highly reactive compound.

Chemical Identity and Structure

IUPAC Name: **2,2-dihydroperoxybutane** Synonyms: Butane-2,2-diyil dihydroperoxide, sec-

Butylidene hydroperoxide CAS Number: 2625-67-4[1] Molecular Formula: C₄H₁₀O₄[1]

Molecular Weight: 122.12 g/mol [1]

The structure of **2,2-dihydroperoxybutane** features two hydroperoxy (-OOH) groups attached to the same carbon atom (C2) of a butane chain. This "geminal" arrangement is responsible for the compound's inherent instability and high reactivity.

Physical Properties

Detailed experimental data for the physical properties of pure **2,2-dihydroperoxybutane** are scarce in the literature. The following table summarizes computed properties available from public databases and provides context based on related compounds.

Property	Value/Information	Source
Molecular Weight	122.12 g/mol	PubChem[1]
XLogP3-AA (logP)	0.8	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Topological Polar Surface Area	58.9 Å ²	PubChem[1]
Melting Point	Not available.	
Boiling Point	Not available. Prone to decomposition at elevated temperatures.	
Density	Not available.	
Solubility	Not available. Likely soluble in organic solvents.	

Chemical Properties and Reactivity

2,2-Dihydroperoxybutane is a highly reactive organic peroxide. Its chemical behavior is dominated by the weak oxygen-oxygen bonds in the hydroperoxy groups.

Thermal Stability and Decomposition: Organic peroxides are thermally unstable and can undergo self-accelerating decomposition. While specific studies on the thermal decomposition of **2,2-dihydroperoxybutane** are not readily available, it is known to be a precursor from which other, more complex and shock-sensitive peroxides can be formed[2][3][4]. The decomposition of organic peroxides is an exothermic process that can lead to the generation of flammable and explosive gases. All peroxides derived from the reaction of butanone and hydrogen peroxide,

including **2,2-dihydroperoxybutane**, are reported to be highly sensitive to shock and can explode with considerable force[4].

Precursor to Other Peroxides: **2,2-Dihydroperoxybutane** is a key intermediate in the synthesis of a mixture of peroxides collectively known as methyl ethyl ketone peroxide (MEKP)[5]. The reaction between butanone and hydrogen peroxide initially forms **2,2-dihydroperoxybutane**, which can then react further to form various linear and cyclic peroxide structures[4][5].

Stabilization: Due to their instability, organic peroxides are often stabilized by dissolving them in plasticizers. A quantum chemical study has investigated the interactions between **2,2-dihydroperoxybutane** and dimethyl phthalate, a common plasticizer. This study suggests that the formation of a supramolecular system with an interaction energy of about -15 kcal/mol contributes to the stabilization of the peroxide[6].

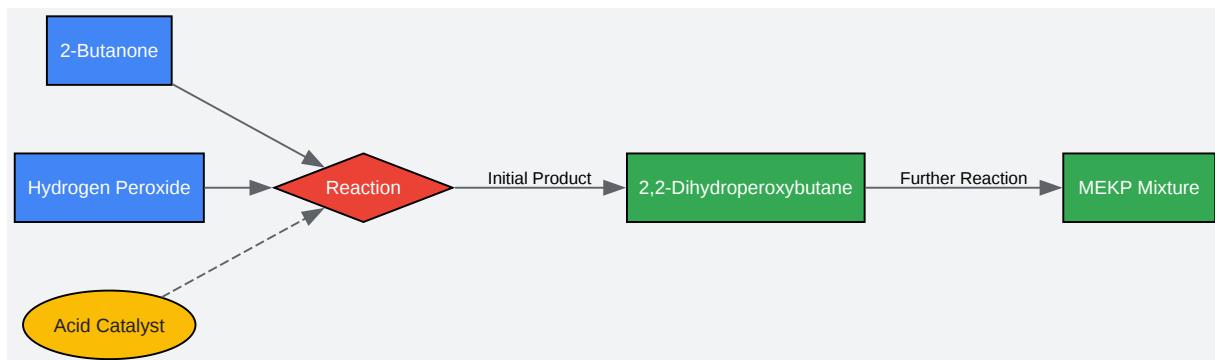
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and isolation of pure **2,2-dihydroperoxybutane** are not readily found. The synthesis generally involves the acid-catalyzed reaction of 2-butanone with hydrogen peroxide. However, this reaction typically yields a mixture of different peroxides[4][5]. The separation and purification of **2,2-dihydroperoxybutane** from this mixture are challenging due to its instability.

General Synthetic Approach (Illustrative, not a detailed protocol): The synthesis of methyl ethyl ketone peroxides, including **2,2-dihydroperoxybutane** as the initial product, involves the careful addition of 2-butanone to a cooled, acidic solution of hydrogen peroxide. The reaction is highly exothermic and requires strict temperature control to prevent runaway decomposition. The resulting product is a mixture of various peroxides.

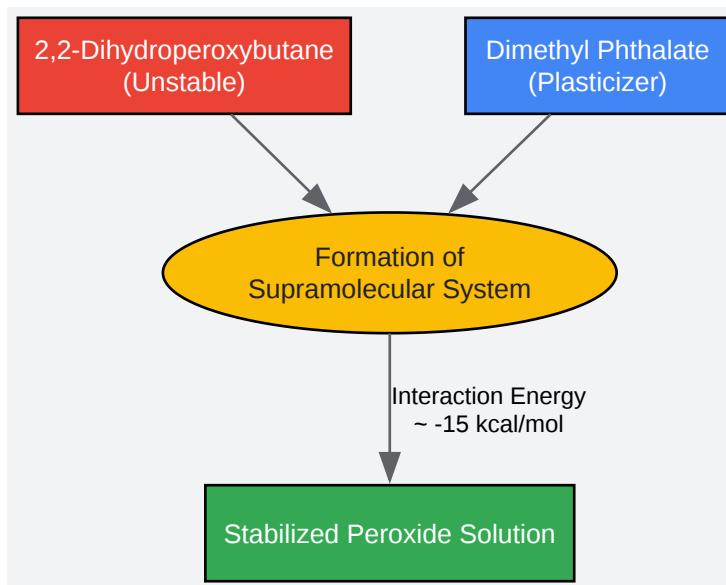
Logical Relationships and Workflows

The following diagrams illustrate the logical relationships in the synthesis and stabilization of **2,2-dihydroperoxybutane**.



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Caption: Synthesis pathway of **2,2-dihydroperoxybutane**.



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Caption: Stabilization of **2,2-dihydroperoxybutane**.

Safety and Handling

Organic peroxides, including **2,2-dihydroperoxybutane**, are hazardous materials that require special handling precautions.

- **Explosion Hazard:** They are sensitive to heat, shock, friction, and contamination. All peroxides in the butanone-hydrogen peroxide reaction series are considered highly sensitive to shock and can explode[4].
- **Fire Hazard:** Organic peroxides are flammable and can ignite combustible materials upon contact.
- **Health Hazards:** They can be corrosive to the skin and eyes and may be harmful if swallowed or inhaled.

Recommended Handling Practices:

- Work in a well-ventilated area, preferably in a fume hood.
- Use personal protective equipment (PPE), including safety goggles, face shield, and chemical-resistant gloves.
- Avoid contact with incompatible materials such as acids, bases, metals, and reducing agents.
- Store in a cool, dry, well-ventilated area away from heat sources and direct sunlight.
- Keep in original, tightly closed containers.
- Prevent any contamination, as this can lead to violent decomposition.

Conclusion

2,2-Dihydroperoxybutane is a fundamentally important, yet hazardous, chemical intermediate. While a complete experimental dataset of its physical properties is not readily available, its identity, computed properties, and role as a precursor in industrial peroxide synthesis are established. Its high reactivity and explosive potential necessitate stringent safety protocols during handling and storage. Further research into the isolation and detailed characterization of pure **2,2-dihydroperoxybutane** would be valuable for a more complete understanding of its properties and for enhancing safety in its applications.

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